

Application Note: High-Purity Synthesis of Dimethyl 5-(azidomethyl)isophthalate

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Compound of Interest

Compound Name: 5-(Azidomethyl)isophthalic acid

Cat. No.: B8154848

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Introduction & Strategic Utility

Dimethyl 5-(azidomethyl)isophthalate is a bifunctional building block featuring two methyl ester groups and a benzylic azide. Its primary utility lies in the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), allowing the rapid attachment of the isophthalate core to alkynyl-functionalized pharmacophores or polymers.

The synthesis relies on a classical

nucleophilic substitution. While conceptually simple, the process requires rigorous safety protocols due to the use of Sodium Azide (

) and the generation of an organic azide. This guide prioritizes safety, yield maximization, and purity suitable for subsequent pharmaceutical applications.

Critical Safety Protocol (Read Before Proceeding)

Hazard Class: Acute Toxin / Potential Explosive

- Sodium Azide (

): Acutely toxic (comparable to cyanide). Contact with acids releases Hydrazoic Acid (

), a highly toxic and explosive gas. Do not use halogenated solvents (DCM, Chloroform) during the reaction or workup, as di- and tri-azidomethane can form, which are extremely unstable explosives.

- Organic Azides: While benzylic azides with

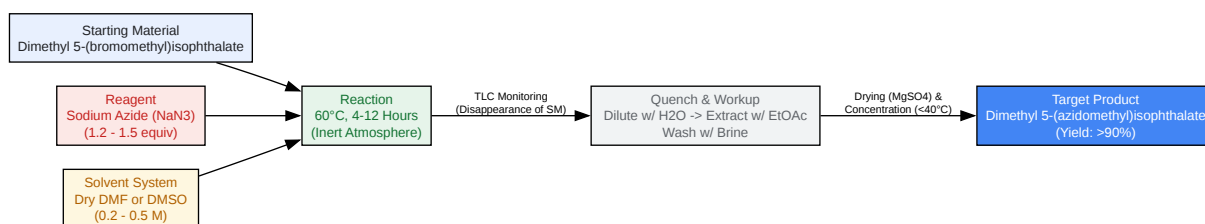
ratios > 3 (like this target) are generally stable, they should never be distilled or heated near their decomposition point. Store in the dark.

- Waste Disposal: All azide-containing aqueous waste must be quenched (e.g., with dilute nitrous acid or ceric ammonium nitrate) before disposal to prevent accumulation in plumbing (risk of heavy metal azide formation).

Reaction Scheme & Logic

The transformation converts Dimethyl 5-(bromomethyl)isophthalate to the target azide using Sodium Azide in a polar aprotic solvent.

- Substrate: Dimethyl 5-(bromomethyl)isophthalate (CAS: 42268-88-2).[1]
- Reagent: Sodium Azide (
).[2]
- Solvent: DMF (N,N-Dimethylformamide) or DMSO.[3] These solvents solvate the cation, leaving the azide anion (
) "naked" and highly nucleophilic, accelerating the kinetics.



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Figure 1: Logical workflow for the nucleophilic substitution process.

Materials & Equipment

Component	Specification	Role
Precursor	Dimethyl 5-(bromomethyl)isophthalate	Electrophile
Reagent	Sodium Azide (), >99%	Nucleophile
Solvent	DMF (Anhydrous)	Reaction Medium
Extraction	Ethyl Acetate (EtOAc)	Organic Phase
Wash	Saturated NaCl (Brine),	Removal of DMF/Salts
Drying Agent	or	Water Removal

Step-by-Step Synthesis Protocol

Scale: 1.0 gram (approx.[4] 3.5 mmol) scale.[4] Expected Yield: 90–95% Time: 4–6 Hours reaction + 1 Hour workup.

Step 1: Preparation of Reaction Mixture

- In a fume hood, equip a 50 mL round-bottom flask with a magnetic stir bar.
- Add Dimethyl 5-(bromomethyl)isophthalate (1.0 g, 3.48 mmol).
- Add anhydrous DMF (10 mL). Stir until fully dissolved.
 - Note: A concentration of ~0.3–0.5 M is ideal to balance solubility and reaction rate.
- Carefully add Sodium Azide (271 mg, 4.18 mmol, 1.2 equiv) in a single portion.
 - Caution: Avoid using metal spatulas; use plastic or glass if possible, or clean metal immediately.

Step 2: Reaction

- Seal the flask (septum or glass stopper) and place under a nitrogen atmosphere (optional but recommended to keep moisture out).
- Heat the mixture to 60°C in an oil bath with vigorous stirring.
 - Causality: Heating is required to overcome the activation energy for the displacement on the somewhat sterically hindered benzylic position, but temperatures >80°C increase the risk of azide decomposition.
- Monitor by TLC (Thin Layer Chromatography).
 - Mobile Phase: 20% EtOAc in Hexanes.
 - Visualization: UV light (254 nm). The bromide starting material will have a slightly different than the azide product. The reaction is complete when the starting material spot disappears (typically 4 hours).

Step 3: Workup (Extraction)

- Cool the reaction mixture to room temperature.
- Pour the mixture into a separatory funnel containing 50 mL of cold water.

- Mechanism:[2][5][6] DMF is highly miscible with water; this step partitions the organic product out of the solvent phase.
- Extract with Ethyl Acetate (3 x 30 mL).
 - Safety: Do NOT use Dichloromethane (DCM).
- Combine the organic layers.

Step 4: Washing & Drying

- Wash the combined organic layer with Water (2 x 30 mL) to remove residual DMF.
- Wash with Brine (1 x 30 mL) to remove trapped water.
- Dry the organic layer over anhydrous
for 10 minutes.
- Filter off the drying agent.

Step 5: Isolation

- Concentrate the filtrate under reduced pressure (Rotary Evaporator).
 - Critical Safety: Keep the water bath temperature below 40°C. Do not concentrate to absolute dryness if the residue is to be stored for long periods; however, for immediate use, a viscous oil or low-melting solid is obtained.
- Result: The product, Dimethyl 5-(azidomethyl)isophthalate, is typically obtained as a pale yellow oil or off-white solid. It is usually pure enough for subsequent "click" reactions without column chromatography.

Characterization & Validation

To validate the synthesis, compare spectral data against the following expected values:

- IR Spectroscopy (ATR):

- Diagnostic Peak: Strong absorption at $\sim 2100\text{ cm}^{-1}$ (Azide stretch).
- Carbonyl stretch (): $\sim 1720\text{ cm}^{-1}$.
- ^1H NMR (400 MHz,):
 - 8.60 (s, 1H, Ar-H between esters).
 - 8.20 (s, 2H, Ar-H).
 - 4.50 (s, 2H,). Note: The shift from $\sim 4.6\text{ ppm}$ (Br) to $\sim 4.5\text{ ppm}$ (N3) is subtle; integration is key.
 - 3.95 (s, 6H,).

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